

Spidoxamat vs. Spirotetramat: A Comparative Performance Analysis for Pest Management

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Compound of Interest

Compound Name: *Spidoxamat*

Cat. No.: *B6598133*

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This guide provides a detailed comparison of the performance of two key ketoenol insecticides, **spidoxamat** and spirotetramat. Both compounds, developed by Bayer, are classified by the Insecticide Resistance Action Committee (IRAC) as Group 23 insecticides, targeting the inhibition of acetyl-CoA carboxylase (ACC). This disruption of lipid biosynthesis is crucial for the development and survival of a range of sucking insect pests. While sharing a common mode of action, differences in their chemical structure, mobility within the plant, and spectrum of activity warrant a closer examination for strategic use in integrated pest management (IPM) programs.

General Characteristics and Key Differentiators

Spidoxamat is a newer tetramic acid derivative, with regulatory approvals and market introductions beginning in the mid-2020s. It is noted for its high plant mobility, offering efficacy through both foliar and soil applications at low dose rates.^[1] **Spidoxamat** is positioned as a valuable tool for managing pest populations that have developed resistance to other insecticide classes.

Spirotetramat, a well-established tetramic acid insecticide, is known for its unique two-way systemic movement within the plant, translocating through both the xylem and phloem. This property allows it to control pests located in difficult-to-reach plant parts. It has a proven track record against a broad spectrum of sucking pests, including aphids, whiteflies, and scales.

Performance Data: Efficacy Against Key Sucking Pests

The following tables summarize available quantitative data on the efficacy of **spidoxamat** and spirotetramat against common sucking pests. It is important to note that the data is compiled from separate studies and direct side-by-side comparisons under identical conditions are limited due to the recent introduction of **spidoxamat**.

Table 1: Efficacy of **Spidoxamat** Against Sucking Pests

Target Pest	Crop	Application Method	Efficacy Metric	Result	Source
Aphids, Whiteflies, Mealybugs, Psyllids, Scales	Various	Foliar & Soil	General Efficacy	Excellent target pest efficacy in both foliar and soil application scenarios.	Bayer Crop Science, 2022
Thrips	Various	Foliar & Soil	General Efficacy	Suppression of thrips populations.	Bayer Crop Science, 2022
Phytophagous mites	Various	Foliar & Soil	General Efficacy	Possible efficacy against some phytophagous mites.	Bayer Crop Science, 2022

Table 2: Efficacy of Spirotetramat Against Sucking Pests

Target Pest	Crop	Application Method	Efficacy Metric	Result	Source
Myzus persicae (Green Peach Aphid)	Tobacco	Foliar Spray	LC50	0.49 mg/L	Study on insecticide resistance
Bemisia tabaci (Whitefly)	Cotton	Foliar Spray	Population Reduction	Up to 89.69% reduction over control at 75 g a.i./ha.	Field study in India
Aphis gossypii (Cotton Aphid)	Cotton	Foliar Spray	Population Reduction	Performance on par with imidacloprid 200 SL at 25 g a.i./ha.	Field study in India
Parlatoria pergandii (Chaff Scale)	Citrus	Foliar Spray	Inhibition of Larvae	79.73% of larvae inhibited after treatment.	Field study in Morocco
Parlatoria ziziphi (Black Parlatoria Scale)	Citrus	Foliar Spray	Inhibition of Females	93% of females inhibited after treatment.	Field study in Morocco

Experimental Protocols

Methodology for Evaluating Spirotetramat Efficacy against Parlatoria pergandii in Citrus

- **Experimental Design:** A 4-hectare citrus orchard was divided into four 1-hectare plots. Three plots were treated with different concentrations of spirotetramat (0.625 L/ha, 0.755 L/ha, and 1 L/ha), and one plot served as an untreated control.
- **Application:** The insecticide was applied as a foliar spray.

- **Sampling:** The efficacy was evaluated on two larval stages (L1 and L2) and three female stages (F1, F2, and F3) of *P. pergandii*. The impact on the parasitoid *Aphytis hispanicus* was also monitored.
- **Data Analysis:** The number of inhibited and surviving larvae and females, as well as the rate of parasitism, were recorded and analyzed.

Mode of Action: Acetyl-CoA Carboxylase (ACC) Inhibition

Both **spidoxamat** and spirotetramat function by inhibiting the enzyme acetyl-CoA carboxylase (ACC). This enzyme is critical for the first committed step in the biosynthesis of fatty acids. By blocking ACC, these insecticides disrupt the production of malonyl-CoA from acetyl-CoA, leading to a cascade of metabolic failures essential for insect growth, development, and reproduction. The disruption of lipid synthesis ultimately results in the death of the target pest.

Caption: Inhibition of Acetyl-CoA Carboxylase by **Spidoxamat** and Spirotetramat.

Experimental Workflow: Insecticide Efficacy Trial

The following diagram illustrates a typical workflow for conducting an insecticide efficacy trial, from treatment application to data analysis.

Caption: Standard workflow for an insecticide efficacy field trial.

Conclusion

Both **spidoxamat** and spirotetramat are effective tools for the management of sucking pests, operating through the inhibition of acetyl-CoA carboxylase. Spirotetramat has a well-documented history of performance with the significant advantage of two-way systemicity. **Spidoxamat**, as a newer active ingredient, shows great promise with its high mobility and efficacy at low use rates, particularly in the context of resistance management. The choice between these insecticides will depend on the specific target pest, crop, application method, and the resistance profile of the local pest population. Further direct comparative studies will be invaluable in refining their optimal use strategies in diverse agricultural systems.

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References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com